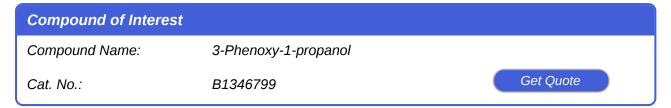


# 3-Phenoxy-1-propanol CAS number 6180-61-6 properties

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An In-depth Technical Guide to 3-Phenoxy-1-propanol (CAS: 6180-61-6)

This guide provides a comprehensive overview of **3-Phenoxy-1-propanol** (CAS: 6180-61-6), tailored for researchers, scientists, and professionals in drug development. It covers the core physicochemical properties, safety and toxicological data, industrial applications, and detailed experimental protocols for synthesis and analysis.

## **Physicochemical Properties**

**3-Phenoxy-1-propanol** is a colorless to pale yellow liquid organic compound belonging to the class of ether alcohols.[1] Its structure, featuring both a hydrophilic hydroxyl group and a hydrophobic aromatic moiety, gives it amphiphilic properties.[1] This makes it a versatile solvent and intermediate in various applications.



Property	Value	Source(s)
CAS Number	6180-61-6	[2]
Molecular Formula	C9H12O2	[2][3]
Molecular Weight	152.19 g/mol	[2][3]
IUPAC Name	3-phenoxypropan-1-ol	[2]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	250.2 °C @ 760 mmHg 153 °C @ 23 mmHg	[3]
Density	1.08 - 1.1 g/cm <sup>3</sup>	[3]
Flash Point	105 °C (221 °F)	[3]
Refractive Index	1.520 - 1.53	[3]
logP	1.93	[3]
Solubility	Miscible with ethanol, acetone, and ethyl acetate; some solubility in water.	[1]

## **Toxicology and Safety Data**

According to the Globally Harmonized System (GHS), **3-Phenoxy-1-propanol** is classified as an irritant and harmful if swallowed.[2][4] The toxicological properties of this compound have not been thoroughly investigated.[3][4] Standard precautions for handling laboratory chemicals should be observed.



Hazard Class & Category	GHS Statement	Source(s)
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	[4]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	[2][4]
Serious Eye Damage/Irritation (Category 2A)	H319: Causes serious eye irritation	[2][4]
STOT, Single Exposure (Category 3)	H335: May cause respiratory irritation	[2][4]

#### Handling and First Aid:

- Personal Protective Equipment (PPE): Wear tightly fitting safety goggles, chemicalimpermeable gloves, and ensure adequate ventilation.[3][4][5]
- In case of contact:
  - Eyes: Rinse cautiously with water for several minutes and consult a physician.
  - Skin: Wash off with soap and plenty of water.[4]
  - Inhalation: Move the person into fresh air.[4][5]
  - Ingestion: Rinse mouth with water and consult a physician. Do not induce vomiting.[4][5]
- Fire Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5]

### **Industrial and Research Applications**

The unique properties of **3-Phenoxy-1-propanol** make it a valuable component in a wide range of products.

• Cosmetics and Personal Care: It is widely used as a preservative, a solvent for other ingredients, and as a fragrance fixative in creams, lotions, and perfumes.[1][6]



- Pharmaceuticals: The compound serves as a preservative booster and solvent in topical medications and oral care products.[1][6]
- Coatings and Adhesives: It acts as an effective solvent for a variety of resins, making it
  useful in the formulation of paints, inks, and adhesives.[7]
- Chemical Synthesis: As a building block, it is used as an intermediate in the synthesis of more complex molecules.[1][7]
- Cleaning Products: Its ability to dissolve oils and fats makes it a useful component in both industrial and household cleaning formulations.[6][7]
- Agrochemicals: In agricultural products, it can function as an emulsifier or solvent.[1]
- Textiles: It is used as a dye carrier to ensure even distribution in fabrics and leather.[6]

## **Chemical Synthesis and Quality Control**

The primary synthesis of **3-Phenoxy-1-propanol** is typically achieved via a nucleophilic substitution reaction.[1] Quality control relies on standard analytical techniques to ensure purity and identity.



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Figure 1: Synthesis and Quality Control Workflow



A common method for preparing **3-Phenoxy-1-propanol** involves the alkylation of phenol.[1] The diagram below illustrates a representative reaction pathway.

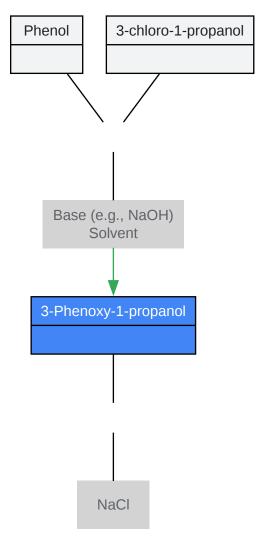


Figure 2: Representative Synthesis Route

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Figure 2: Representative Synthesis Route

# Experimental Protocols Protocol: Synthesis of 3-Phenoxy-1-propanol

This protocol is a representative laboratory-scale procedure based on the Williamson ether synthesis, a common method for preparing such compounds.[1]

Reagents and Equipment:



- Phenol
- 3-chloro-1-propanol
- Sodium hydroxide (NaOH) pellets
- Anhydrous ethanol (solvent)
- Round-bottom flask, reflux condenser, magnetic stirrer, heating mantle
- Separatory funnel, distillation apparatus

#### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve a specific molar equivalent of sodium hydroxide in anhydrous ethanol under gentle warming until fully dissolved to form sodium ethoxide.
- 2. Add one molar equivalent of phenol to the flask and stir for 15-20 minutes.
- 3. Attach a reflux condenser and add 1.1 molar equivalents of 3-chloro-1-propanol dropwise to the reaction mixture.
- 4. Heat the mixture to reflux and maintain for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- 5. After completion, cool the mixture to room temperature.
- 6. Remove the ethanol solvent using a rotary evaporator.
- 7. Add deionized water to the residue to dissolve the sodium chloride byproduct.
- 8. Transfer the mixture to a separatory funnel and extract the organic phase using diethyl ether (3x volumes).
- 9. Combine the organic extracts, wash with a brine solution, and dry over anhydrous sodium sulfate.



- 10. Filter to remove the drying agent and concentrate the organic phase under reduced pressure.
- 11. Purify the resulting crude oil via vacuum distillation to yield pure **3-Phenoxy-1-propanol**.

## **Protocol: Purity Analysis by Reverse-Phase HPLC**

This protocol outlines a method for analyzing the purity of **3-Phenoxy-1-propanol**, adapted from established analytical methodologies for similar compounds.[8]

- · Instrumentation and Reagents:
  - High-Performance Liquid Chromatography (HPLC) system with a UV detector.
  - Analytical Column: Newcrom R1 or equivalent C18 reverse-phase column.[8]
  - Mobile Phase A: Deionized water with 0.1% formic acid (for MS compatibility).[8]
  - Mobile Phase B: Acetonitrile (MeCN) with 0.1% formic acid.[8]
  - 3-Phenoxy-1-propanol standard and sample for analysis.
- Procedure:
  - 1. Standard Preparation: Prepare a stock solution of **3-Phenoxy-1-propanol** standard at 1.0 mg/mL in acetonitrile. Prepare a working standard at 0.1 mg/mL by diluting the stock solution with the mobile phase.
  - 2. Sample Preparation: Accurately weigh and dissolve the **3-Phenoxy-1-propanol** sample to a final concentration of approximately 0.1 mg/mL in the mobile phase.
  - 3. Chromatographic Conditions:

Flow Rate: 1.0 mL/min

Injection Volume: 10 μL

■ Column Temperature: 25 °C



UV Detection Wavelength: 260 nm

Gradient Program:

■ 0-2 min: 5% B

2-15 min: Linear gradient from 5% to 95% B

■ 15-18 min: Hold at 95% B

■ 18-19 min: Return to 5% B

■ 19-25 min: Re-equilibration at 5% B

#### 4. Analysis:

- 1. Inject a blank (mobile phase) to establish a baseline.
- 2. Inject the standard solution to determine the retention time and peak area.
- 3. Inject the sample solution.
- 4. Calculate the purity of the sample by comparing the peak area of the main component to the total area of all peaks in the chromatogram.

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